

# Mitomycin C Induced DNA Adducts: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Mitomycin Z

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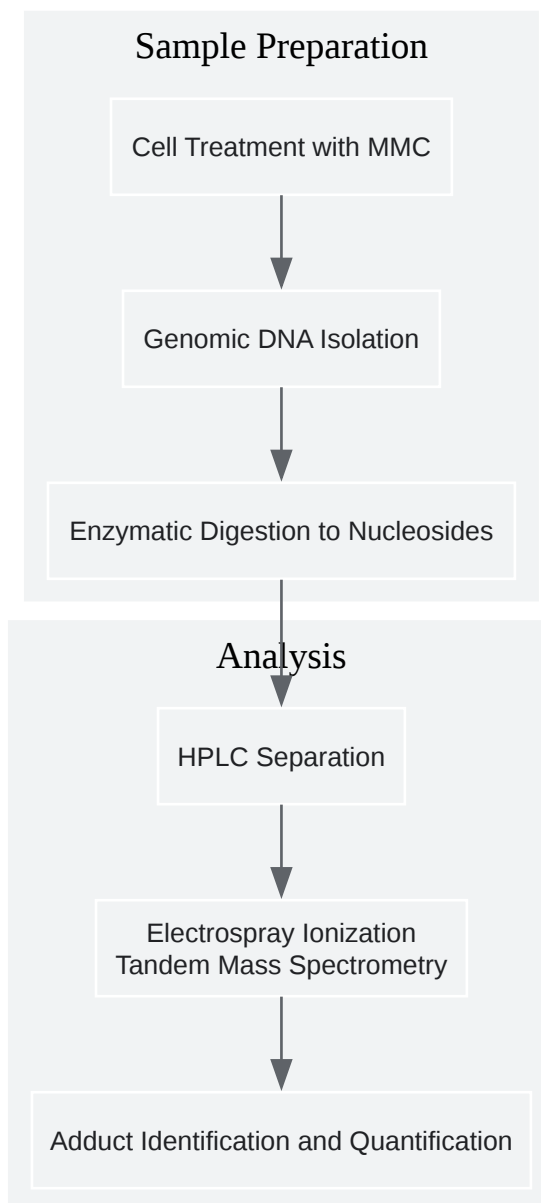
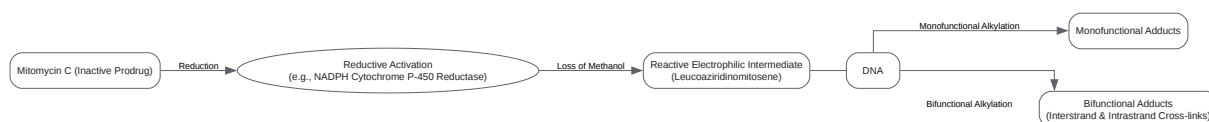
## Introduction

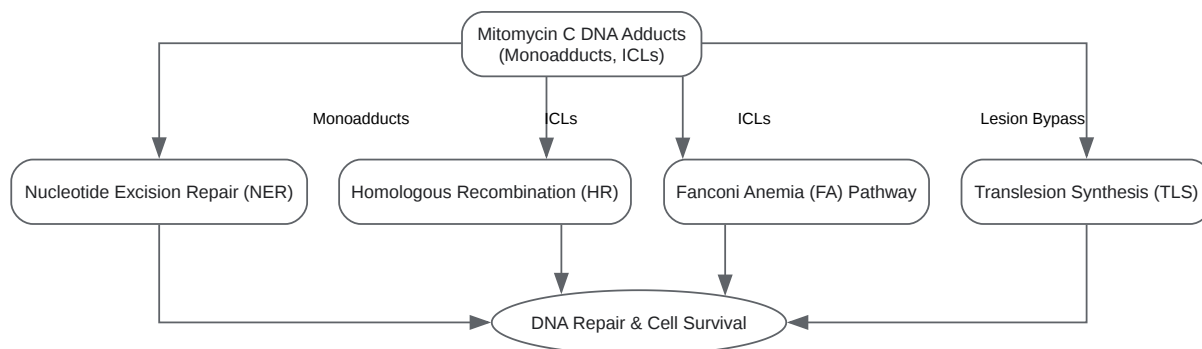
Mitomycin C (MMC) is a potent antitumor antibiotic widely utilized in chemotherapy.[1][2] Its cytotoxic effects are primarily attributed to its ability to alkylate DNA, leading to the formation of various DNA adducts that disrupt DNA replication and transcription, ultimately triggering cell death.[3][4][5] This in-depth technical guide provides a comprehensive overview of Mitomycin C-induced DNA adducts, their chemical structures, mechanisms of formation, and the analytical techniques employed for their characterization.

## Mechanism of Action: Reductive Activation and DNA Alkylation

Mitomycin C itself is a prodrug that requires reductive activation to become a reactive alkylating agent.[2][6] Intracellularly, MMC is reduced at its quinone moiety by various enzymes, such as NADPH cytochrome P-450 reductase, to form a hydroquinone intermediate.[7] This is followed by the loss of a methanol group to generate a reactive electrophilic species, a leucoaziridinomitosenone, which can then alkylate DNA.[4]

The activation of MMC can proceed through monofunctional or bifunctional pathways, leading to different types of DNA lesions.[8] The bifunctional activation allows for the cross-linking of DNA strands, which is considered the most cytotoxic lesion induced by MMC.[4][5][9]





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## References

- 1. Mapping DNA adducts of mitomycin C and decarbamoyl mitomycin C in cell lines using liquid chromatography/electrospray tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Differential Toxicity of DNA Adducts of Mitomycin C - PMC [pmc.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. Cytotoxicity, crosslinking and biological activity of three mitomycins - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. Mitomycin C linked to DNA minor groove binding agents: synthesis, reductive activation, DNA binding and cross-linking properties and in vitro antitumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. DNA alkylation by enzyme-activated mitomycin C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]

- 9. researchgate.net [researchgate.net]
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